CalciGreen-5N AM: A Comprehensive Technical Guide for Cellular Calcium Imaging

Author: BenchChem Technical Support Team. **Date**: March 2026

Compound of Interest		
Compound Name:	*CalciGreen-5N, AM*	
CAS No.:	*216699-33-1*	
Cat. No.:	*B1147952*	Get Quote

This guide provides an in-depth technical overview of CalciGreen-5N AM, a fluorescent indicator designed for the detection of intracellular calcium. Tailored for researchers, scientists, and drug development professionals, this document elucidates the chemical properties, mechanism of action, and practical application of this valuable tool in cellular biology.

Core Molecular Attributes

CalciGreen-5N AM is a specialized derivative of the fluorescein-based calcium indicator, CalciGreen-5N. The acetoxymethyl (AM) ester modification confers cell permeability to the molecule, allowing for non-invasive loading into living cells.

Property	Value	Source(s)
Chemical Formula	$C_{59}H_{52}Cl_2N_4O_{28}$	[1][2][3]
Molecular Weight	1335.96 g/mol	[1][2][3]
CAS Number	216699-33-1	[1][2][3]

The chemical structure of CalciGreen-5N AM is depicted below:

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[Image of CalciGreen-5N AM chemical structure]

SMILES: O=C1OC2(C3=CC(Cl)=C(C=C3OC4=CC(OC(C)=O)=C(C=C42)Cl)OC(C)=O)C5=CC=C(C(NC6=CC=C(N(CC(OCOC(C)=O)=O)CC(OCOC(C)=O)=O)C(OCCOC7=CC(N-=O)=CC=C7N(CC(OCOC(C)=O)=O)CC(OCOC(C)=O)=O)=C6)=O)C=C15

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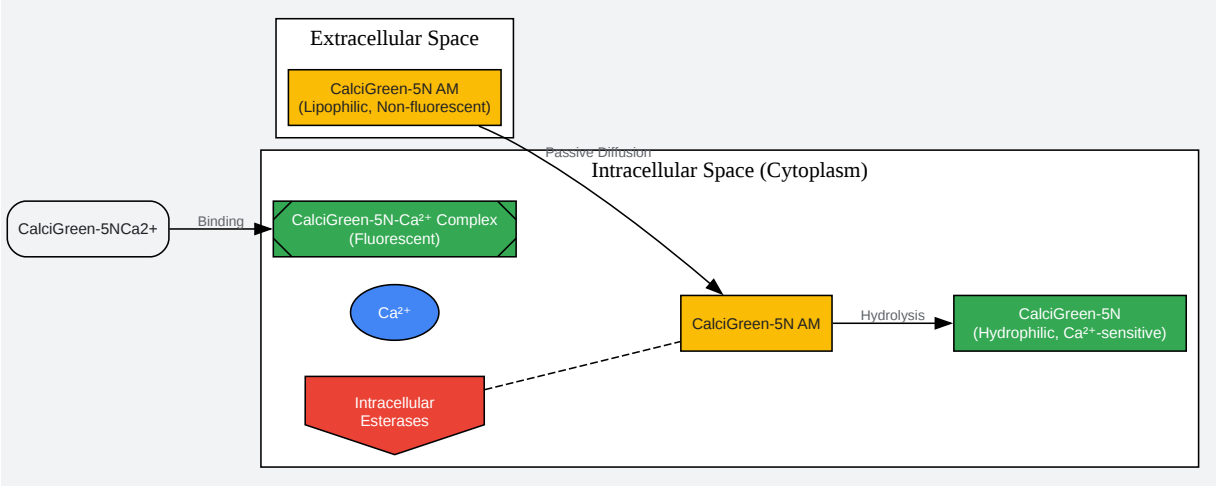
Caption: Chemical structure representation of CalciGreen-5N AM.

Principle of Action: From Non-fluorescent Precursor to Active Sensor

The utility of CalciGreen-5N AM as an intracellular calcium indicator is predicated on a two-stage mechanism. Initially, the AM ester form is lipophilic, enabling it to passively diffuse across the plasma membrane into the cell's cytoplasm. Once inside, ubiquitous intracellular esterases cleave the AM ester groups. This enzymatic action transforms the molecule into its active, membrane-impermeant form, CalciGreen-5N. This active form is a Ca^{2+} chelator that exhibits a significant increase in fluorescence intensity upon binding to calcium ions.



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Caption: Mechanism of CalciGreen-5N AM activation.

Spectral Profile and Calcium Affinity

Upon binding to Ca^{2+}, the hydrolyzed CalciGreen-5N exhibits a significant increase in its fluorescence quantum yield. The spectral properties are crucial for designing imaging experiments and selecting appropriate filter sets.

Spectral Property	Wavelength (nm)	Source(s)
Excitation Maximum (Ex)	~492	[1]
Emission Maximum (Em)	~521	[1]

Note: Some sources report different spectral values (e.g., Ex/Em of 643/662 nm)[4]. It is advisable to confirm the spectral properties with the specific batch of the reagent.

A key parameter for a calcium indicator is its dissociation constant (Kd), which describes its affinity for Ca^{2+}. CalciGreen-5N is characterized as a low-affinity indicator, with a reported Kd in the micromolar range.

- Kd: ~4.29 µM[5]
- Kd: ~14 µM[6][7]

This low affinity makes CalciGreen-5N particularly well-suited for measuring high intracellular calcium concentrations that would saturate high-affinity indicators. This is especially relevant in studies of cellular processes involving large calcium transients, such as excitotoxicity in neurons[5].

Experimental Protocol: A Step-by-Step Guide for Cell Loading

The following protocol provides a general guideline for loading adherent cells with CalciGreen-5N AM. Optimization may be required for different cell types and experimental conditions.

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Reagent Preparation

- CalciGreen-5N AM Stock Solution (2-5 mM):
  - Dissolve the contents of a vial of CalciGreen-5N AM in high-quality, anhydrous dimethyl sulfoxide (DMSO). For example, to prepare a 5 mM stock solution from 1 mg of CalciGreen-5N AM (MW = 1335.96), add approximately 150 µL of DMSO.
  - Vortex briefly to ensure complete dissolution.
  - Store the stock solution in small aliquots at -20°C, protected from light and moisture. Avoid repeated freeze-thaw cycles.
- Pluronic® F-127 Stock Solution (10-20% w/v in DMSO):
  - Pluronic® F-127 is a non-ionic surfactant that aids in the dispersion of the lipophilic AM ester in aqueous media, preventing its precipitation and facilitating cell loading.
  - Prepare a 10% or 20% (w/v) stock solution in anhydrous DMSO.
  - Store at room temperature.
- Probenecid Stock Solution (250 mM in 1 M NaOH):
  - Probenecid is an inhibitor of organic anion transporters, which can actively extrude the hydrolyzed, negatively charged form of the indicator from the cell. Its inclusion can improve dye retention.
  - Dissolve probenecid in 1 M NaOH and then dilute with a physiological buffer (e.g., Hanks' Balanced Salt Solution with HEPES - HBSS) to the desired stock concentration.
  - Store aliquots at -20°C.

Cell Loading Procedure

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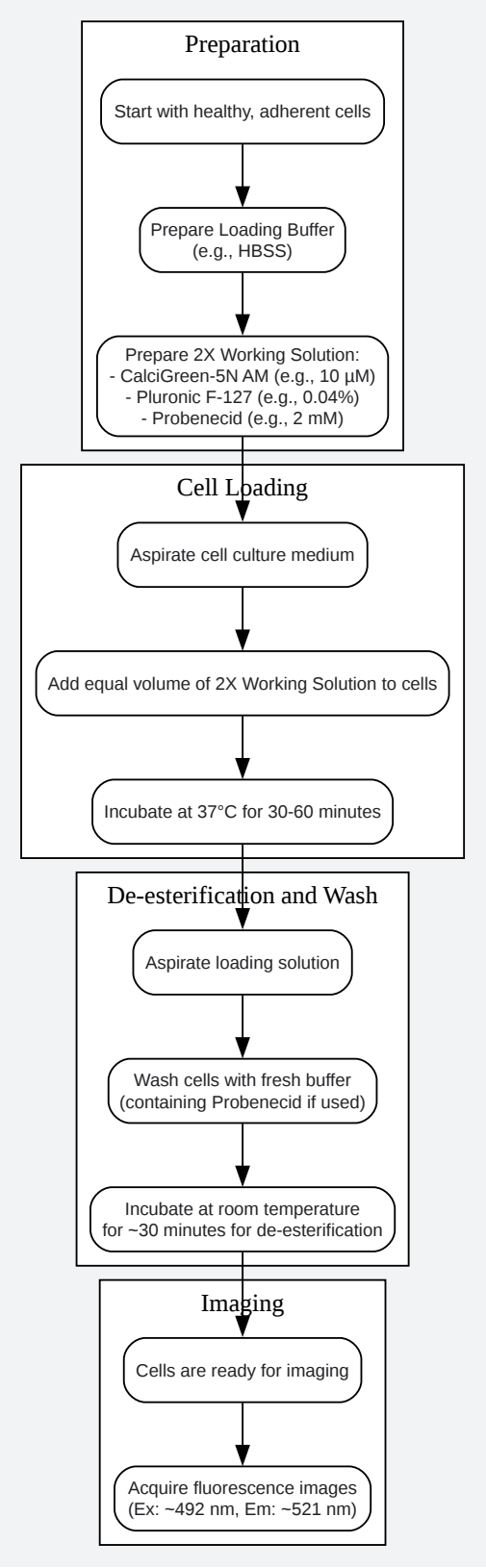

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Caption: Experimental workflow for loading cells with CalciGreen-5N AM.

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- Cell Preparation: Culture cells to a desired confluency on a suitable imaging substrate (e.g., glass-bottom dishes or plates).
- Prepare Loading Buffer: Use a physiological buffer such as Hanks' Balanced Salt Solution (HBSS) buffered with HEPES.
- Prepare Working Solution:
  - Dilute the CalciGreen-5N AM stock solution into the loading buffer to a final concentration typically in the range of 1-10 µM.
  - If using, add Pluronic® F-127 to a final concentration of 0.02-0.04%. It is often beneficial to mix the CalciGreen-5N AM stock with the Pluronic® F-127 stock before diluting in the buffer.
  - If dye retention is an issue, include probenecid at a final concentration of 1-2.5 mM.
- Cell Loading:
  - Remove the culture medium from the cells.
  - Add the working solution to the cells and incubate for 30-60 minutes at 37°C. The optimal loading time and temperature should be determined empirically.
- Wash and De-esterification:
  - Remove the loading solution.
  - Wash the cells gently with fresh, pre-warmed buffer (containing probenecid if used during loading).
  - Add fresh buffer and incubate for an additional 30 minutes at room temperature to allow for complete de-esterification of the AM ester.
- Imaging:
  - The cells are now ready for fluorescence imaging. Excite the cells near 492 nm and collect the emission around 521 nm.

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Applications in Research

The properties of CalciGreen-5N AM make it a valuable tool for investigating a variety of cellular phenomena, particularly in the field of neuroscience. Its low affinity for Ca^{2+} is advantageous for studying:

- Neuronal Excitotoxicity: Monitoring the large and sustained increases in intracellular calcium that are characteristic of glutamate-induced excitotoxicity[5].
- High-Frequency Neuronal Firing: Resolving calcium transients associated with rapid action potential firing, where intracellular calcium can reach high concentrations.
- Calcium Store Dynamics: Investigating calcium release from intracellular stores, such as the endoplasmic reticulum and mitochondria, which can lead to significant local increases in calcium concentration.

Conclusion

CalciGreen-5N AM is a robust and versatile fluorescent indicator for the measurement of high intracellular calcium concentrations. Its cell-permeant nature allows for straightforward loading into living cells, and its low affinity for calcium extends the dynamic range of measurable calcium transients. Careful consideration of its spectral properties, calcium affinity, and the use of loading-enhancing reagents will enable researchers to effectively employ this probe to gain valuable insights into the complex roles of calcium signaling in health and disease.

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- To cite this document: BenchChem. [CalciGreen-5N AM: A Comprehensive Technical Guide for Cellular Calcium Imaging]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1147952#chemical-structure-and-molecular-weight-of-calcigreen-5n-am]

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